

Foundational Analysis: Molecular Formula and Degrees of Unsaturation

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Compound of Interest

Compound Name: 4-(tert-Butyl)picolinic acid

CAS No.: 42205-74-3

Cat. No.: B1286411

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Before any spectroscopic analysis, the elemental composition provides the fundamental building blocks of our investigation. For **4-(tert-Butyl)picolinic acid**, the molecular formula is established as $C_{10}H_{13}NO_2$ ^{[1][2]}.

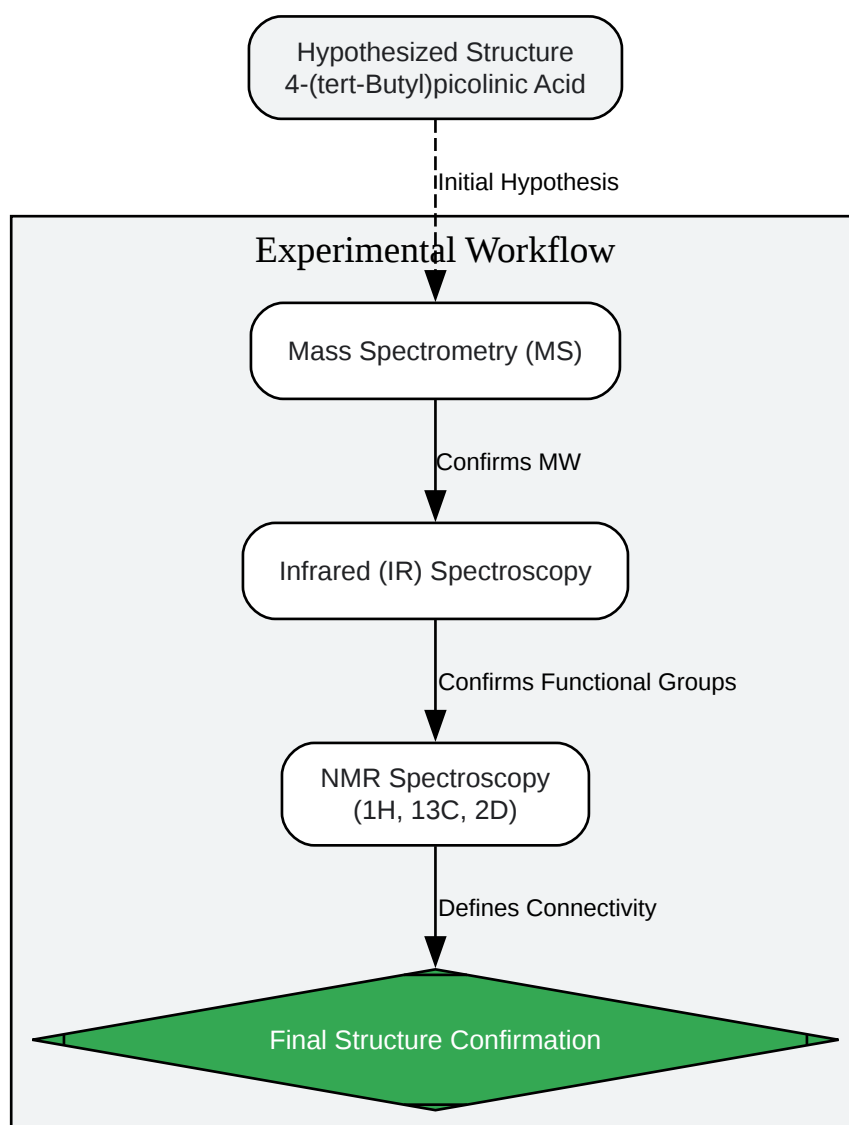
With the molecular formula, the first critical calculation is the Degree of Unsaturation (DoU). This value indicates the total number of rings and/or multiple bonds within the molecule, providing an initial blueprint of its structure.

- Formula: $DoU = C - (H/2) + (N/2) + 1$
- Calculation: $DoU = 10 - (13/2) + (1/2) + 1 = 10 - 6.5 + 0.5 + 1 = 5$

A DoU of 5 is highly suggestive of an aromatic system. A typical benzene or pyridine ring accounts for four degrees of unsaturation (one ring and three double bonds). The remaining degree of unsaturation is consistent with a carbonyl group (C=O), such as that found in a carboxylic acid. This initial calculation immediately aligns with the proposed structure containing a pyridine ring and a carboxylic acid group.

The Elucidation Workflow: A Strategic Overview

The structure elucidation of an organic molecule is a systematic process of piecing together a puzzle. Each analytical technique provides a unique piece of information, and their strategic combination is key to an unambiguous conclusion. Our workflow is designed for maximum efficiency and confidence, starting with broad structural features and progressively resolving finer atomic details.



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Caption: A strategic workflow for structure elucidation.

Mass Spectrometry: Confirming Molecular Mass and Fragmentation

Mass spectrometry (MS) serves as the first experimental validation of the molecular formula by providing a precise molecular weight. For a polar, acidic molecule like **4-(tert-Butyl)picolinic acid**, Electrospray Ionization (ESI) is an ideal technique due to its soft ionization nature, which typically preserves the molecular ion.

Rationale for ESI: ESI is chosen to minimize fragmentation and maximize the abundance of the protonated molecular ion $[M+H]^+$, which is crucial for confirming the molecular weight. Analysis is often performed via Liquid Chromatography-Mass Spectrometry (LC-MS) to ensure the sample's purity is assessed simultaneously.

Expected Data

The analysis in positive ion mode is expected to yield the molecular ion and common adducts.

Ion	Description	Calculated m/z
$[M+H]^+$	Protonated Molecular Ion	180.1025
$[M+Na]^+$	Sodium Adduct	202.0844
$[M-C(CH_3)_3]^+$	Loss of tert-butyl group	122.0399
$[M-COOH]^+$	Loss of carboxylic acid group	134.1021

Molecular Weight: 179.22 g/mol [\[1\]](#)[\[2\]](#)

Experimental Protocol: LC-MS (ESI)

- **Sample Preparation:** Prepare a 1 mg/mL stock solution of the compound in methanol. Dilute to a final concentration of 10 µg/mL using a mobile phase mimic (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- **Instrumentation:** Utilize a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with a UHPLC system.

- LC Conditions:
 - Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m).
 - Mobile Phase A: Water + 0.1% Formic Acid.
 - Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
 - Gradient: Start at 5% B, ramp to 95% B over 5 minutes, hold for 2 minutes, and re-equilibrate.
 - Flow Rate: 0.4 mL/min.
- MS Conditions (Positive ESI Mode):
 - Capillary Voltage: 3.5 kV.
 - Source Temperature: 120 °C.
 - Desolvation Temperature: 350 °C.
 - Scan Range: 50-500 m/z.

The accurate mass measurement of the $[M+H]^+$ ion, matching the calculated value within a narrow tolerance (e.g., < 5 ppm), provides high confidence in the elemental formula $C_{10}H_{13}NO_2$.

Infrared Spectroscopy: Identifying Key Functional Groups

Infrared (IR) spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule. The spectrum provides direct evidence for the carboxylic acid moiety and the aromatic nature of the pyridine ring.

Rationale for ATR-FTIR: Attenuated Total Reflectance (ATR) is a modern, convenient alternative to traditional KBr pellets. It requires minimal sample preparation and provides high-quality spectra of solid samples.

Expected Data

The IR spectrum of a carboxylic acid is distinguished by its highly characteristic O-H and C=O stretching vibrations.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
2500-3300	O-H stretch (very broad)	Carboxylic Acid
2970-2870	C-H stretch	tert-Butyl & Pyridine-H
~1710	C=O stretch	Carboxylic Acid (dimer)
1600-1450	C=C and C=N stretches	Pyridine Ring
~1370	C-H bend (symmetric)	tert-Butyl
~1250	C-O stretch	Carboxylic Acid

Note: The broadness of the O-H stretch is due to extensive hydrogen bonding, which is a hallmark of carboxylic acids in the solid state.^[3]

Experimental Protocol: ATR-FTIR

- Sample Preparation: Place a small amount (a few milligrams) of the solid **4-(tert-Butyl)picolinic acid** sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer equipped with an ATR accessory (e.g., a diamond crystal).
- Data Acquisition:
 - Collect a background spectrum of the clean, empty ATR crystal.
 - Apply pressure to the sample using the anvil to ensure good contact.
 - Collect the sample spectrum over a range of 4000-400 cm⁻¹.
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

- **Data Processing:** The resulting spectrum is typically displayed in terms of transmittance or absorbance versus wavenumber.

The observation of a very broad absorption centered around 3000 cm^{-1} and a strong, sharp peak around 1710 cm^{-1} provides definitive evidence for the carboxylic acid functional group.

Nuclear Magnetic Resonance: Assembling the Molecular Skeleton

Nuclear Magnetic Resonance (NMR) spectroscopy is the cornerstone of structure elucidation, providing detailed information about the carbon-hydrogen framework. Through a combination of 1D (^1H , ^{13}C) and 2D (COSY, HSQC) experiments, the precise connectivity of the atoms can be determined.

Rationale for Solvent Choice: Deuterated dimethyl sulfoxide ($\text{DMSO-}d_6$) is an excellent solvent choice. It readily dissolves the polar carboxylic acid, and its exchangeable acidic proton signal is observable. Chloroform- d (CDCl_3) can also be used, but the acidic proton may exchange more rapidly or be broader.

^1H NMR Spectroscopy: Proton Environment and Connectivity

The ^1H NMR spectrum reveals the number of distinct proton environments, their relative numbers (integration), and their neighboring protons (multiplicity).

Expected Spectrum (in $\text{DMSO-}d_6$):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~13.0	broad s	1H	Carboxylic Acid (-COOH)
~8.7	d	1H	Pyridine H-6
~8.0	d	1H	Pyridine H-3
~7.8	dd	1H	Pyridine H-5
~1.3	s	9H	tert-Butyl (-C(CH ₃) ₃)

- The -COOH proton appears far downfield as a broad singlet due to its acidic nature and hydrogen bonding. This peak will disappear upon the addition of a drop of D₂O, a classic test for exchangeable protons.[\[3\]](#)
- The pyridine protons are in the aromatic region, deshielded by the ring current and the electron-withdrawing nitrogen. Their specific shifts and coupling patterns are diagnostic of the 2,4-disubstitution pattern.
- The tert-butyl protons appear as a sharp singlet, integrating to 9 protons, confirming the presence of this group. Its upfield chemical shift is characteristic of alkyl protons.

¹³C NMR Spectroscopy: The Carbon Backbone

The ¹³C NMR spectrum indicates the number of unique carbon environments in the molecule.

Expected Spectrum (in DMSO-d₆):

Chemical Shift (δ , ppm)	Carbon Type	Assignment
~166	Carbonyl	Carboxylic Acid (C=O)
~162	Aromatic C (quaternary)	Pyridine C-4
~150	Aromatic CH	Pyridine C-6
~148	Aromatic C (quaternary)	Pyridine C-2
~125	Aromatic CH	Pyridine C-3
~122	Aromatic CH	Pyridine C-5
~35	Aliphatic C (quaternary)	-C(CH ₃) ₃
~30	Aliphatic CH ₃	-C(CH ₃) ₃

- The carbonyl carbon is significantly deshielded, appearing around 166 ppm.[3]
- The aromatic carbons of the pyridine ring appear between 120-165 ppm. The carbons directly attached to the nitrogen and the tert-butyl group (C-2, C-4, C-6) are typically the most deshielded.
- The aliphatic carbons of the tert-butyl group are found upfield, as expected.

2D NMR: Confirming Connections

2D NMR experiments are crucial for unambiguously linking the signals observed in the 1D spectra.

- COSY (¹H-¹H Correlation Spectroscopy): This experiment identifies protons that are coupled to each other (typically on adjacent carbons). A cross-peak between two proton signals in the COSY spectrum confirms they are J-coupled. For **4-(tert-Butyl)picolinic acid**, COSY will show a critical correlation between the H-5 and H-6 protons of the pyridine ring, confirming their adjacency.
- HSQC (Heteronuclear Single Quantum Coherence): This experiment correlates each proton with its directly attached carbon. It is the definitive method for assigning which proton is

bonded to which carbon. For example, the proton signal at ~8.7 ppm will show a cross-peak to the carbon signal at ~150 ppm, assigning both to the C-6/H-6 pair.

Caption: Key ^1H - ^1H COSY and ^1H - ^{13}C HSQC correlations.

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Accurately weigh ~10-15 mg of the sample and dissolve it in ~0.7 mL of DMSO- d_6 in a 5 mm NMR tube.
- Instrumentation: Use a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a broadband probe.
- Data Acquisition:
 - Tune and match the probe for both ^1H and ^{13}C frequencies.
 - Shim the magnetic field to achieve optimal resolution.
 - Acquire a standard ^1H spectrum.
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Acquire standard 2D COSY and HSQC experiments using predefined parameter sets.
- Data Processing: Process the raw data (Free Induction Decay - FID) using appropriate software (e.g., MestReNova, TopSpin). This involves Fourier transformation, phase correction, and baseline correction.

Conclusion: A Unified Structural Assignment

The structure of **4-(tert-Butyl)picolinic acid** is confirmed through the congruent and complementary data from multiple analytical techniques.

- Mass Spectrometry confirms the molecular formula of $\text{C}_{10}\text{H}_{13}\text{NO}_2$ by providing an accurate molecular weight.^{[1][2]}

- Infrared Spectroscopy provides definitive evidence for the presence of a carboxylic acid functional group and an aromatic ring.^[3]
- ¹H and ¹³C NMR Spectroscopy establish the carbon-hydrogen framework, identifying the tert-butyl group, the three distinct protons on a substituted pyridine ring, and the carboxylic acid.
- 2D NMR Spectroscopy provides the final, unambiguous proof of connectivity, linking the protons and carbons together to confirm the 2,4-disubstitution pattern on the picolinic acid scaffold.

Each piece of evidence validates the others, leading to a single, undeniable conclusion. This rigorous, multi-faceted approach ensures the highest level of scientific integrity and is the gold standard for the structure elucidation of novel and known chemical entities.

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